

Application Notes and Protocols: Numidargistat Dihydrochloride in Cell Culture Assays

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Compound of Interest

Compound Name: Numidargistat dihydrochloride

Cat. No.: B10801017

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Authored for: Researchers, scientists, and drug development professionals.

Introduction

Numidargistat dihydrochloride, also known as CB-1158 dihydrochloride or INCB01158 dihydrochloride, is a potent and orally active small molecule inhibitor of arginase-1 (ARG1) and arginase-2 (ARG2).[1][2] Arginase is a critical enzyme in the urea cycle that hydrolyzes L-arginine to ornithine and urea.[3] In the tumor microenvironment, the upregulation of arginase by myeloid-derived suppressor cells (MDSCs) and tumor-associated macrophages (TAMs) leads to the depletion of L-arginine.[4][5] This amino acid deprivation impairs T-cell proliferation and function, contributing to an immunosuppressive landscape that allows for tumor progression.[5][6] By inhibiting arginase, **Numidargistat dihydrochloride** restores L-arginine levels, thereby enhancing anti-tumor immune responses.[3][5] These application notes provide a detailed protocol for the dissolution of **Numidargistat dihydrochloride** and its application in cell-based assays.

Quantitative Data Summary

The following tables summarize the key quantitative data for **Numidargistat dihydrochloride**.

Table 1: Inhibitory Activity

| Target | IC50 | Cell Lines | IC50 |
|--|-----------|---------------------------|-----------|
| Recombinant Human Arginase 1 | 86 nM[1] | HepG2 | 32 µM[1] |
| Recombinant Human Arginase 2 | 296 nM[1] | K562 | 139 µM[1] |
| Native Arginase 1 (Human Granulocyte Lysate) | 178 nM[1] | Primary Human Hepatocytes | 210 µM[1] |
| Native Arginase 1 (Human Erythrocyte Lysate) | 116 nM[1] | | |
| Native Arginase 1 (Human Hepatocyte Lysate) | 158 nM[1] | | |
| Native Arginase 1 (Cancer Patient Plasma) | 122 nM[1] | | |

Table 2: Solubility

| Solvent | Concentration | Remarks |
|---|----------------------------|--|
| DMSO | 55 mg/mL (152.76 mM)[1][7] | Requires sonication[1][7] |
| Water | 37.78 mg/mL (104.93 mM)[7] | Requires sonication[7] |
| 10% DMSO + 90% (20% SBE-β-CD in Saline) | 3.25 mg/mL (9.03 mM) | Suspended solution, requires sonication[1] |
| 5% DMSO + 40% PEG300 + 5% Tween-80 + 50% Saline | ≥ 2.75 mg/mL (7.64 mM) | Clear solution[1] |
| 5% DMSO + 95% (20% SBE-β-CD in Saline) | ≥ 1.38 mg/mL (3.83 mM) | Clear solution[1] |

Experimental Protocols

Protocol 1: Preparation of Numidargistat Dihydrochloride Stock Solution

This protocol describes the preparation of a high-concentration stock solution of **Numidargistat dihydrochloride**, which can be further diluted for use in cell culture assays.

Materials:

- **Numidargistat dihydrochloride** powder
- Dimethyl sulfoxide (DMSO), cell culture grade
- Sterile microcentrifuge tubes
- Vortex mixer
- Ultrasonic bath

Procedure:

- Bring the **Numidargistat dihydrochloride** powder and DMSO to room temperature.
- Aseptically weigh the desired amount of **Numidargistat dihydrochloride** powder.
- Add the appropriate volume of DMSO to achieve the desired stock concentration (e.g., 55 mg/mL).
- Vortex the solution vigorously for 1-2 minutes to aid dissolution.
- If precipitation is observed, place the tube in an ultrasonic bath for 10-15 minutes, or until the solution is clear.^{[1][7]} Gentle heating to 37°C can also aid dissolution.^[7]
- Sterile filter the stock solution through a 0.22 µm syringe filter into a sterile tube.
- Aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles.
- Store the stock solution at -20°C for up to 1 month or at -80°C for up to 6 months.^[1]

Protocol 2: Arginase Activity Assay in Cell Lysates

This protocol provides a method to measure the inhibitory effect of **Numidargistat dihydrochloride** on intracellular arginase activity.

Materials:

- Arginase-expressing cells (e.g., HepG2, K-562)[1]
- Complete cell culture medium
- **Numidargistat dihydrochloride** working solutions (prepared from stock)
- Phosphate-buffered saline (PBS)
- Cell lysis buffer (e.g., Triton™ X-100 based)
- Proteinase inhibitors
- Arginase activity assay kit (colorimetric)
- 96-well microplate
- Microplate reader

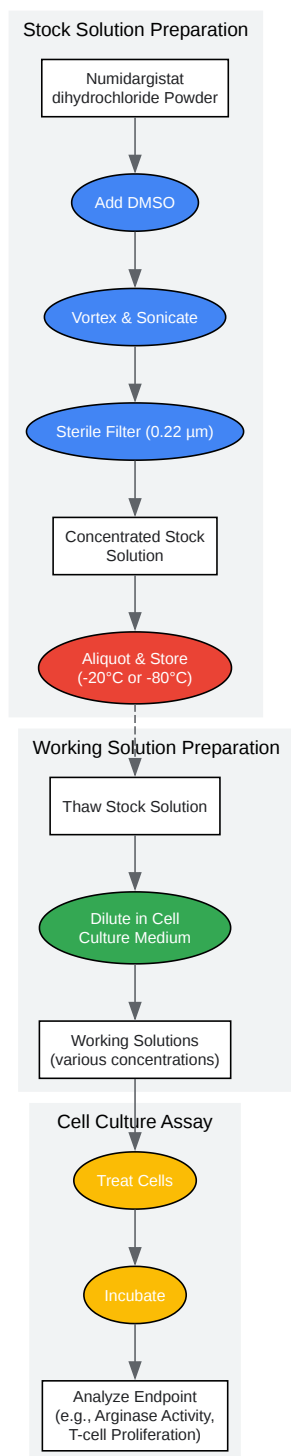
Procedure:

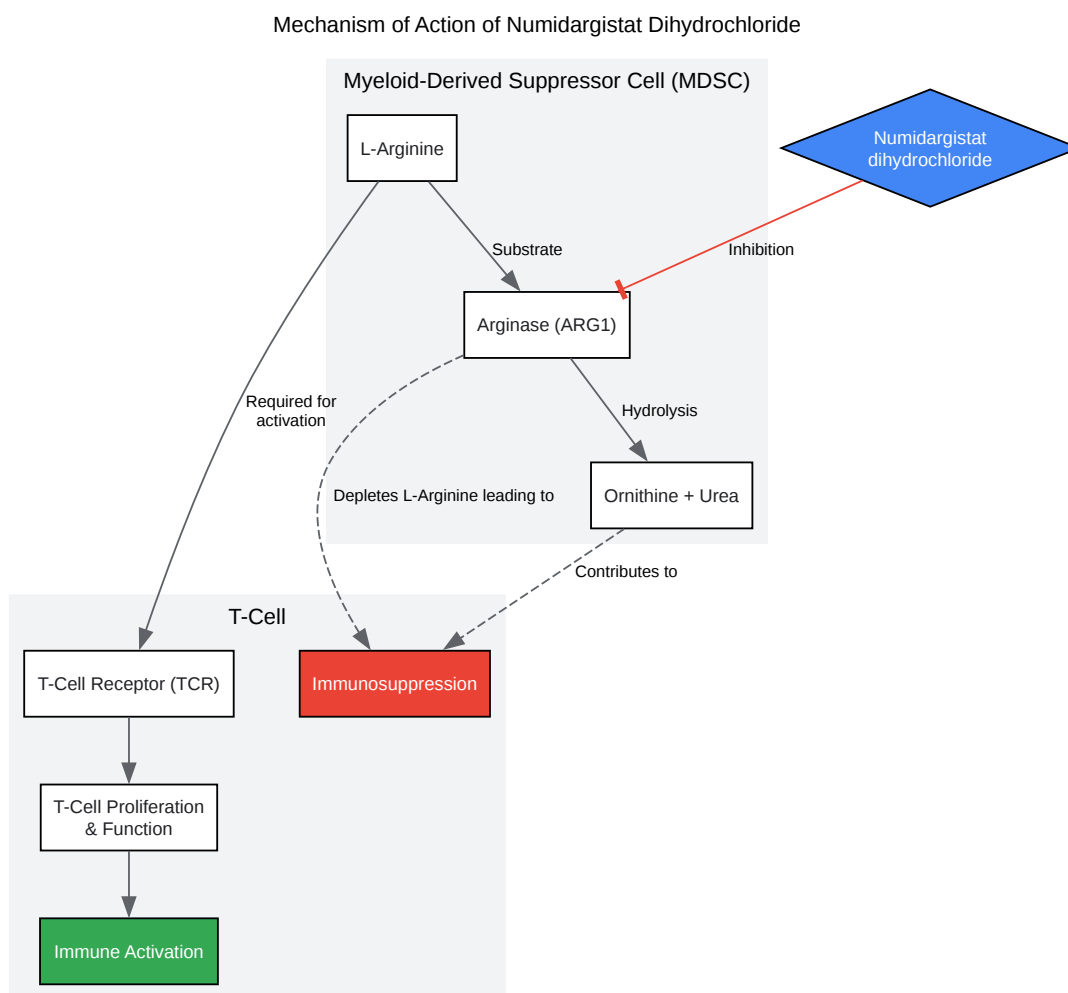
- Cell Seeding: Seed HepG2 cells at 1×10^5 cells/well or K-562 cells at 2×10^5 cells/well in a 96-well plate.[1] Incubate overnight to allow for cell attachment (for adherent cells).
- Compound Treatment: Prepare serial dilutions of **Numidargistat dihydrochloride** in complete cell culture medium. Remove the old medium from the cells and add the medium containing the different concentrations of the inhibitor. Include a vehicle control (e.g., DMSO diluted to the highest concentration used for the inhibitor).
- Incubation: Incubate the cells with the compound for the desired period (e.g., 24-72 hours).
- Cell Lysis:

- For adherent cells, wash the wells twice with ice-cold PBS.
- For suspension cells, centrifuge the plate and aspirate the supernatant, then wash the cell pellet with ice-cold PBS.
- Add cell lysis buffer containing proteinase inhibitors to each well.
- Incubate on ice for 10-15 minutes with gentle shaking.
- Arginase Activity Measurement:
 - Centrifuge the plate to pellet cell debris.
 - Transfer the supernatant (cell lysate) to a new 96-well plate.
 - Perform the arginase activity assay according to the manufacturer's instructions.[8] This typically involves the conversion of L-arginine to urea, which is then detected by a colorimetric reaction.
- Data Analysis: Measure the absorbance at the recommended wavelength using a microplate reader. Calculate the arginase activity and determine the IC50 value of **Numidargistat dihydrochloride**.

Visualizations

Experimental Workflow: Preparing Numidargistat Dihydrochloride for Cell Culture

[Click to download full resolution via product page](#)Caption: Workflow for preparing **Numidargistat dihydrochloride** solutions.



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Caption: **Numidargistat dihydrochloride** inhibits arginase to enhance T-cell function.

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